

Application Notes and Protocols: Measuring p62 Oligomerization Following PBA-1105b Treatment

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Compound of Interest

Compound Name: PBA-1105b

Cat. No.: B15623202

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Introduction

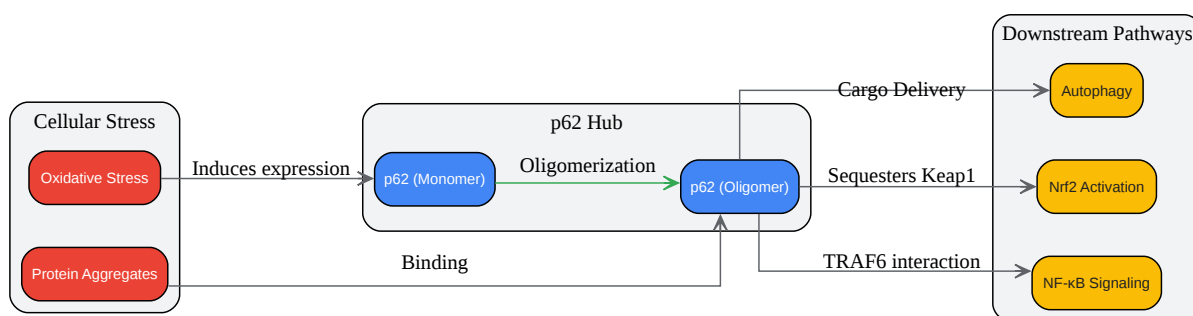
Sequestosome 1 (p62), also known as SQSTM1, is a multifunctional protein that plays a critical role in various cellular processes, including selective autophagy, inflammation, and oxidative stress response.[1][2][3] A key feature of p62 is its ability to form oligomers, a process primarily mediated by its N-terminal Phox and Bem1 (PB1) domain.[4][5] This oligomerization is essential for its function as a cargo receptor in autophagy, where it links ubiquitinated substrates to the autophagosomal machinery.[6][7] Dysregulation of p62 oligomerization and function has been implicated in a range of diseases, including neurodegenerative disorders and cancer.[4][8]

PBA-1105b is an autophagy-targeting chimeric compound (AUTOTAC) designed to induce the self-oligomerization of p62, thereby enhancing the clearance of ubiquitin-bound aggregates through autophagy.[9] Understanding the extent and nature of p62 oligomerization following **PBA-1105b** treatment is crucial for characterizing its mechanism of action and therapeutic potential.

These application notes provide detailed protocols for measuring p62 oligomerization in response to **PBA-1105b** treatment. The described methods include co-immunoprecipitation (Co-IP) to assess self-association, blue native polyacrylamide gel electrophoresis (BN-PAGE) to analyze the size of protein complexes, and size exclusion chromatography (SEC) for a quantitative analysis of oligomeric states.

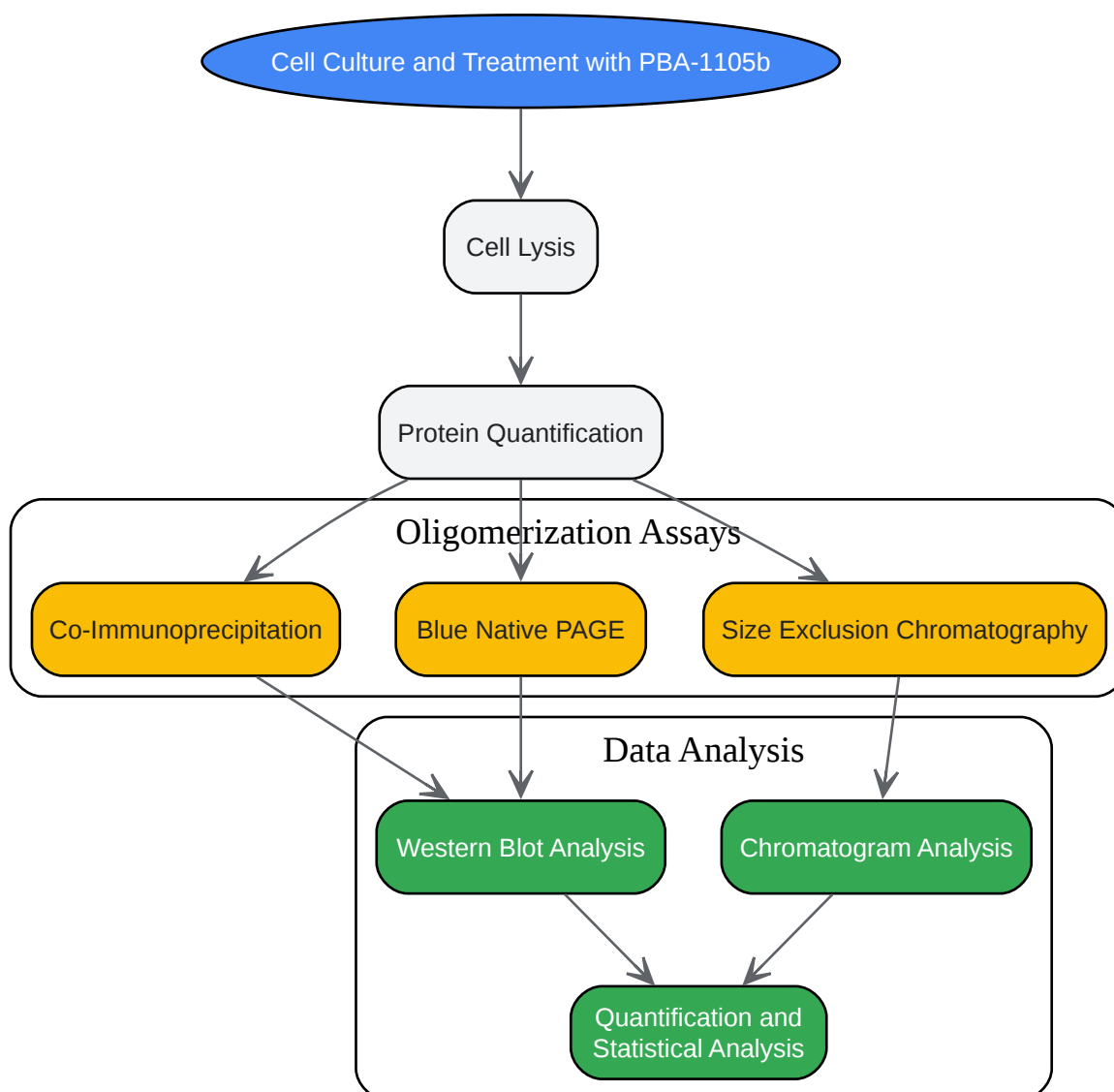
Signaling Pathway and Experimental Workflow

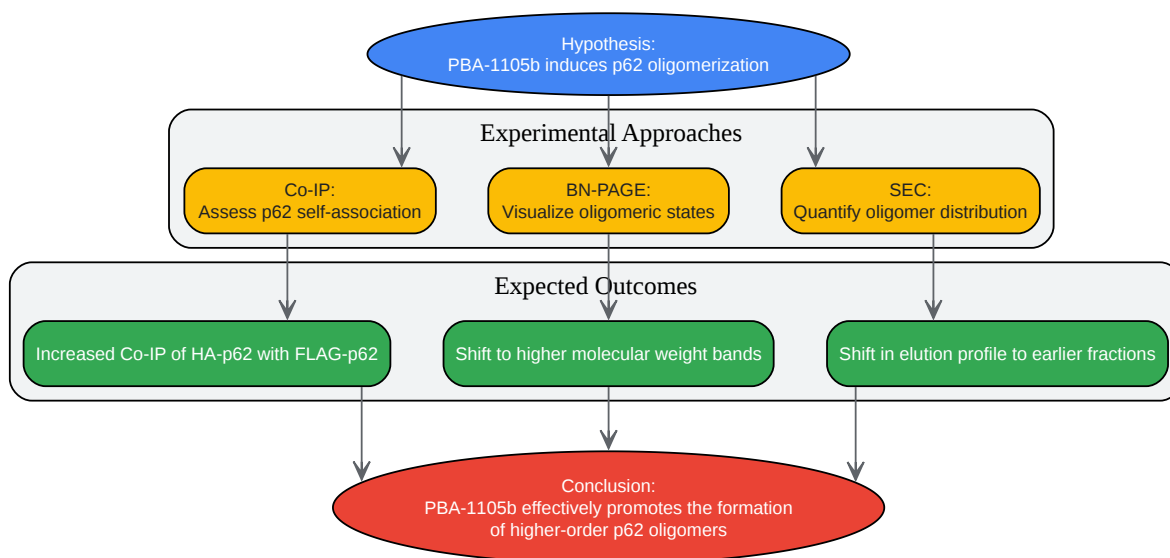
To understand the context of the experiments, it is important to visualize the p62 signaling pathway and the overall experimental workflow.



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Caption: p62 signaling pathway.





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